

Butyl Dihydrogen Phosphate (CAS 1623-15-0): A Technical Guide

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Compound of Interest

Compound Name: Butyl dihydrogen phosphate

Cat. No.: B143570

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl dihydrogen phosphate (CAS 1623-15-0), also known as monobutyl phosphate or n-butyl acid phosphate, is an organophosphate compound with a range of industrial applications. [1][2] This document provides a comprehensive technical overview of its chemical and physical properties, synthesis, analytical methodologies, and safety information. It also explores its potential, though currently limited, applications in the pharmaceutical sciences and discusses the general biological context of organophosphates.

Physicochemical Properties

Butyl dihydrogen phosphate is a colorless to light brown, oily liquid. [1][3] It is an ester of phosphoric acid and n-butanol. [4] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Butyl Dihydrogen Phosphate**

Property	Value	Reference(s)
CAS Number	1623-15-0	[5]
Molecular Formula	C ₄ H ₁₁ O ₄ P	[5]
Molecular Weight	154.10 g/mol	[4]
Density	1.283 g/cm ³ (Predicted)	[3]
Boiling Point	272.5 °C at 760 mmHg (Predicted)	[3]
Flash Point	118.6 °C	[6]
Vapor Pressure	0.00169 mmHg at 25°C	[6]
pKa	1.97 ± 0.10 (Predicted)	[3]
Solubility	Slightly soluble in DMSO, Ethyl Acetate, and Methanol.	[3]
LogP	0.89580	[6]

Synthesis and Purification

The synthesis of **butyl dihydrogen phosphate** typically involves the phosphorylation of n-butanol. One common method utilizes phosphorus pentoxide as the phosphorylating agent. A detailed experimental protocol, adapted from literature procedures for similar compounds, is provided below.

Experimental Protocol: Synthesis of n-Butyl Phosphate Mono- and Di-ester Mixture

This protocol is adapted from a patented method for the synthesis of n-butyl phosphate mono- and di-esters.[7]

Materials:

- n-butanol

- Phosphorus pentoxide (P_2O_5)
- Polyphosphoric acid
- Phosphorous acid
- Nitrogen gas
- Reactor with stirring, heating, and cooling capabilities
- Filtration apparatus

Procedure:

- Charge the reactor with 400 kg of n-butanol.
- Introduce nitrogen gas into the reactor to create an inert atmosphere.
- With stirring, add 0.4 kg of phosphorous acid and continue stirring until it is completely dissolved.
- Slowly add 20 kg of polyphosphoric acid in a thin stream and stir until the mixture is uniform.
- Add 220 kg of phosphorus pentoxide in batches while controlling the temperature to not exceed $50^{\circ}C$ using cooling. Continue stirring until the mixture is uniform.
- Add another 0.4 kg of phosphorous acid and maintain the reaction temperature at $40-45^{\circ}C$ for 0.5 hours with continuous stirring.
- Heat the reaction mixture to $65-70^{\circ}C$ and maintain this temperature for 16 hours.
- Cool the mixture to below $30^{\circ}C$.
- Filter the resulting transparent, viscous liquid to obtain the n-butyl phosphate mono- and di-ester product.

Purification:

Purification of **butyl dihydrogen phosphate** from the reaction mixture can be achieved through techniques such as liquid-liquid extraction. For instance, in the PUREX process, the organic phase containing degradation products like dibutyl hydrogen phosphate and **butyl dihydrogen phosphate** is washed with a sodium carbonate solution.[8]

Analytical Characterization

A variety of analytical techniques can be employed to characterize and quantify **butyl dihydrogen phosphate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organophosphorus compounds.

- ^1H NMR: Provides information about the hydrogen atoms in the butyl chain.
- ^{13}C NMR: Characterizes the carbon skeleton of the molecule.
- ^{31}P NMR: Directly observes the phosphorus nucleus, offering insights into its chemical environment and oxidation state. The chemical shift in ^{31}P NMR is highly sensitive to the structure of the organophosphate.[9]

Experimental Protocol: General Procedure for $^{31}\text{P}\{^1\text{H}\}$ NMR Spectroscopy

This is a general protocol for acquiring a proton-decoupled ^{31}P NMR spectrum of a phosphorus-containing compound.[10]

Materials:

- **Butyl dihydrogen phosphate** sample
- Deuterated chloroform (CDCl_3)
- 5 mm NMR tube
- NMR spectrometer

Procedure:

- Under a nitrogen atmosphere, dissolve an appropriate amount of the **butyl dihydrogen phosphate** sample in approximately 0.6 mL of CDCl_3 in a 5 mm NMR tube.
- Cap the NMR tube and gently shake to ensure the sample is fully dissolved.
- Acquire the $^{31}\text{P}\{^1\text{H}\}$ NMR spectrum at room temperature.
- Reference the spectrum to an external standard of 85% H_3PO_4 .

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **butyl dihydrogen phosphate**. Electrospray ionization (ESI) is a suitable technique for this purpose.

Infrared (IR) Spectroscopy

IR spectroscopy can be used to identify the functional groups present in the molecule, such as $\text{P}=\text{O}$, $\text{P}-\text{O}-\text{C}$, and $\text{O}-\text{H}$ bonds.

Applications in Drug Development and Biological Signaling

The direct application of **butyl dihydrogen phosphate** in drug development and its specific role in biological signaling pathways are not well-documented in publicly available literature. However, the broader class of organophosphates has relevance in these areas.

Potential as a Pharmaceutical Excipient

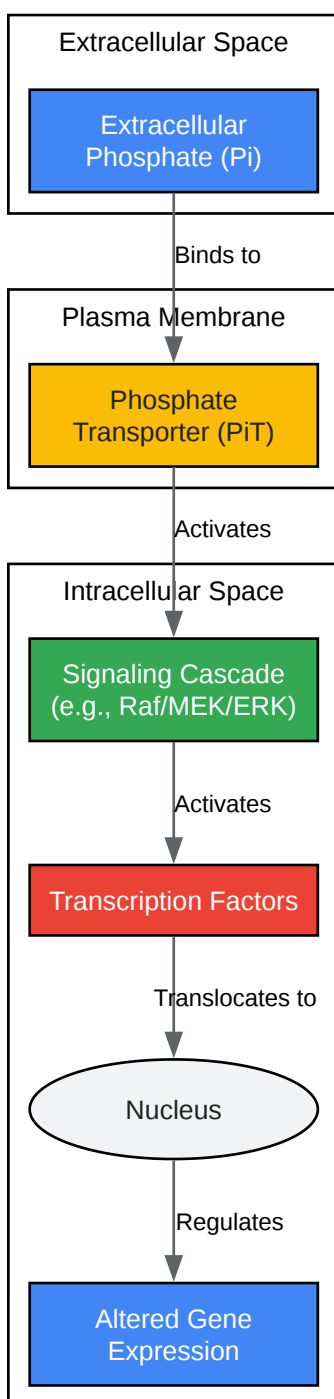
Given its surfactant properties, **butyl dihydrogen phosphate** could potentially be used as an emulsifier or wetting agent in pharmaceutical formulations.[1] Alkyl phosphates, in general, are used as surfactants and emulsifiers in cosmetics.

Role in Biological Signaling: An Overview of Phosphate Signaling

While there is no specific data on **butyl dihydrogen phosphate**, inorganic phosphate (Pi) is a crucial signaling molecule in numerous biological processes.[11] Extracellular Pi can activate signaling pathways such as the Raf/MEK/ERK and Akt pathways, which in turn regulate gene expression.[11] It is important to note that the biological effects of an organophosphate ester like **butyl dihydrogen phosphate** would be distinct from those of inorganic phosphate and would depend on its metabolism and potential interactions with cellular components.

A study on the cytotoxicity of various phosphate compounds on triple-negative breast cancer cells showed that hydrogen phosphate (HPO_4^{2-}) selectively induced cancer cell death, while dihydrogen phosphate (H_2PO_4^-) did not show the same effect.[12] This highlights the specificity of cellular responses to different forms of phosphate.

The diagram below illustrates a generalized view of a phosphate-responsive signaling pathway.



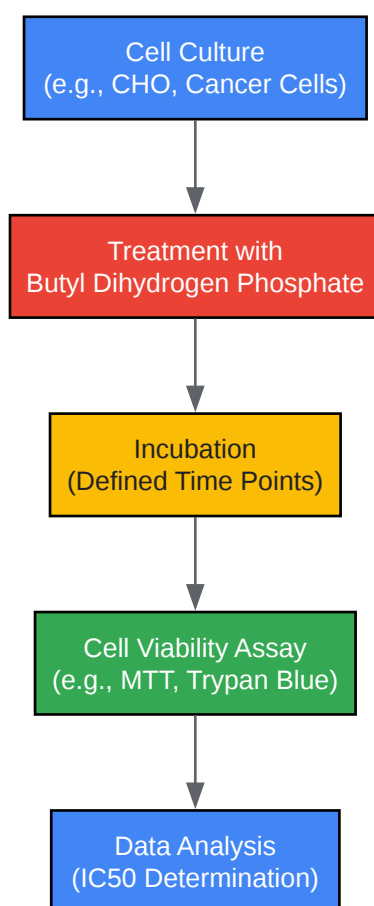
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Caption: Generalized Phosphate-Responsive Signaling Pathway.

Cytotoxicity of Related Organophosphates

While data on **butyl dihydrogen phosphate** is scarce, studies on other organophosphates provide some context. For instance, bis(2,4-di-tert-butylphenyl)phosphate (bDtBPP), a leachable from certain plastics used in biopharmaceutical manufacturing, has been shown to have cytotoxic effects on Chinese hamster ovary (CHO) cells, affecting cell growth and productivity.[13] This highlights the importance of evaluating the biological activity of any organophosphate that may come into contact with biological systems.

The following diagram illustrates a simplified workflow for assessing the cytotoxicity of a compound.



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Caption: General Workflow for In Vitro Cytotoxicity Assay.

Safety and Handling

Butyl dihydrogen phosphate is classified as a corrosive substance.[6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area.

Conclusion and Future Directions

Butyl dihydrogen phosphate is a well-characterized organophosphate with established industrial uses. Its physicochemical properties, synthesis, and analytical methods are reasonably well understood. However, a significant gap exists in the literature regarding its specific applications in drug development and its interaction with biological signaling pathways. Future research could focus on evaluating its potential as a pharmaceutical excipient, investigating its metabolic fate, and exploring any potential biological activity, including cytotoxicity and effects on cellular signaling. Such studies would provide a more complete picture of the compound's profile and could uncover new applications in the biomedical field.

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